

Physical and chemical characteristics of 5-Amino-n,2-dimethylbenzenesulfonamide

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Compound of Interest

Compound Name: 5-Amino-n,2-dimethylbenzenesulfonamide

Cat. No.: B112857

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An In-Depth Technical Guide to 5-Amino-n,2-dimethylbenzenesulfonamide

For Researchers, Scientists, and Drug Development Professionals

Introduction

5-Amino-n,2-dimethylbenzenesulfonamide, with the CAS registry number 6274-17-5, is a distinct chemical entity within the broader class of sulfonamides. This technical guide provides a comprehensive overview of its known physical and chemical characteristics. While specific experimental data for this particular compound is limited in publicly available literature, this document consolidates confirmed properties and outlines general experimental protocols and analytical techniques relevant to this class of molecules. This guide is intended to serve as a foundational resource for researchers and professionals in drug development and chemical synthesis.

Physical and Chemical Characteristics

The fundamental physicochemical properties of **5-Amino-n,2-dimethylbenzenesulfonamide** are summarized below. It is important to note that while the molecular formula and weight are confirmed, extensive experimental data on its physical properties such as melting point, boiling point, and solubility are not readily available in the reviewed literature.

Table 1: Physicochemical Properties of **5-Amino-n,2-dimethylbenzenesulfonamide**

| Property | Value | Source |
|-------------------|--|--------|
| CAS Number | 6274-17-5 | [1] |
| Molecular Formula | C ₈ H ₁₂ N ₂ O ₂ S | [1] |
| Molecular Weight | 200.26 g/mol | [1] |
| Melting Point | Data not available | |
| Boiling Point | Data not available | |
| Solubility | Data not available | |
| Purity | ≥ 95% (as offered by some commercial suppliers) | |

Experimental Protocols

Detailed experimental protocols for the specific synthesis and analysis of **5-Amino-n,2-dimethylbenzenesulfonamide** are not extensively documented in the available literature. However, general methodologies for the synthesis of N-methylated sulfonamides and the analysis of sulfonamide derivatives can be described.

General Synthesis of N-Methylated Sulfonamides

The synthesis of an N-methylated sulfonamide like **5-Amino-n,2-dimethylbenzenesulfonamide** would typically start from its corresponding primary sulfonamide precursor, 5-Amino-2-methylbenzenesulfonamide. A general approach for the N-methylation of a primary sulfonamide is outlined below. It is crucial to recognize that this is a generalized protocol and would require optimization for the specific substrate.

Reaction Scheme:

Materials:

- 5-Amino-2-methylbenzenesulfonamide (starting material)

- A suitable methylating agent (e.g., methyl iodide, dimethyl sulfate)
- A non-nucleophilic base (e.g., potassium carbonate, sodium hydride)
- An appropriate aprotic solvent (e.g., acetone, acetonitrile, dimethylformamide)

Procedure:

- Dissolve 5-Amino-2-methylbenzenesulfonamide in the chosen aprotic solvent in a reaction vessel equipped with a stirrer and a reflux condenser.
- Add the base to the solution and stir to form the corresponding sulfonamide anion.
- Slowly add the methylating agent to the reaction mixture.
- Heat the mixture to reflux and maintain the temperature for a period determined by reaction monitoring (e.g., by Thin Layer Chromatography).
- After the reaction is complete, cool the mixture to room temperature.
- Quench the reaction by the addition of water.
- Extract the product into an organic solvent (e.g., ethyl acetate).
- Wash the organic layer with brine, dry it over anhydrous sodium sulfate, and concentrate it under reduced pressure.
- Purify the crude product by a suitable method, such as column chromatography or recrystallization, to obtain pure **5-Amino-n,2-dimethylbenzenesulfonamide**.

General Analytical Methods for Sulfonamides

The characterization and quantification of sulfonamide derivatives are commonly performed using a variety of analytical techniques.

- High-Performance Liquid Chromatography (HPLC): HPLC is a primary method for assessing the purity of sulfonamides and for their quantification in various matrices. A reversed-phase C18 column is often employed with a mobile phase consisting of a mixture of an aqueous

buffer (e.g., ammonium acetate or formate) and an organic modifier (e.g., acetonitrile or methanol). Detection is typically achieved using a UV detector.[2]

- Liquid Chromatography-Mass Spectrometry (LC-MS): For more sensitive and selective analysis, HPLC can be coupled with a mass spectrometer. This technique is invaluable for impurity profiling and for the determination of the compound in complex biological matrices. [2]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectroscopy are essential for the structural elucidation of the synthesized compound, confirming the presence of the N-methyl group and the overall molecular structure.
- Infrared (IR) Spectroscopy: IR spectroscopy can be used to identify the characteristic functional groups present in the molecule, such as the N-H stretching of the amino group, the S=O stretching of the sulfonamide group, and the C-H bonds.
- Mass Spectrometry (MS): Mass spectrometry provides information about the molecular weight of the compound and its fragmentation pattern, which aids in structural confirmation.

Biological Activity and Signaling Pathways

A thorough search of the scientific literature did not yield any specific information regarding the biological activity or the signaling pathways associated with **5-Amino-n,2-dimethylbenzenesulfonamide**. While the broader class of sulfonamides is well-known for its antimicrobial properties, the specific biological effects of this N-methylated derivative remain to be elucidated.[3]

Visualizations

As no specific experimental workflows or signaling pathways for **5-Amino-n,2-dimethylbenzenesulfonamide** are available, a generalized workflow for the chemical analysis of a synthesized sulfonamide compound is presented below.

Caption: General workflow for the analysis of a synthesized sulfonamide.

Disclaimer: This document provides a summary of available information and general scientific principles. The lack of specific experimental data for **5-Amino-n,2-**

dimethylbenzenesulfonamide necessitates that any experimental work be conducted with appropriate caution and after thorough literature evaluation for closely related compounds.

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